

1-Ethoxyhexane emulsifying properties applications

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1-Ethoxyhexane

CAS No.: 5756-43-4

Cat. No.: S574568

[Get Quote](#)

Chemical Profile of 1-Ethoxyhexane

The table below summarizes the key identifiers and physical properties of **1-Ethoxyhexane**, which is classified as a non-ionic surfactant [1] [2].

Property	Value
CAS Number	5756-43-4 [2]
IUPAC Name	1-ethoxyhexane [2]
Molecular Formula	C ₈ H ₁₈ O [2]
Molecular Weight	130.23 g/mol [2]
Structure (SMILES)	CCCCCCOCC [2]
Boiling Point	135.5 °C [2]
Density	0.772 g/mL [2]
Refractive Index	1.404 [2]

Property	Value
Water Solubility	Relatively insoluble/Low [2]

Potential as an Emulsifier and Research Context

1-Ethoxyhexane is characterized as a **non-ionic surfactant** due to its molecular structure, which features an ether oxygen atom that provides moderate polarity without carrying an electrical charge [1] [2]. This structure gives it a balance between hydrophilic and hydrophobic properties, which is the fundamental requirement for a compound to act as an emulsifier, enabling the mixing of oil and water phases [3].

It's important to note that the primary source describes **1-Ethoxyhexane** as being "exclusively intended for research purposes" and "not designed for human therapeutic applications" [1] [2]. The search results do not provide specific data on its emulsifying performance, such as its Hydrophilic-Lipophilic Balance (HLB) value or effectiveness in specific formulations.

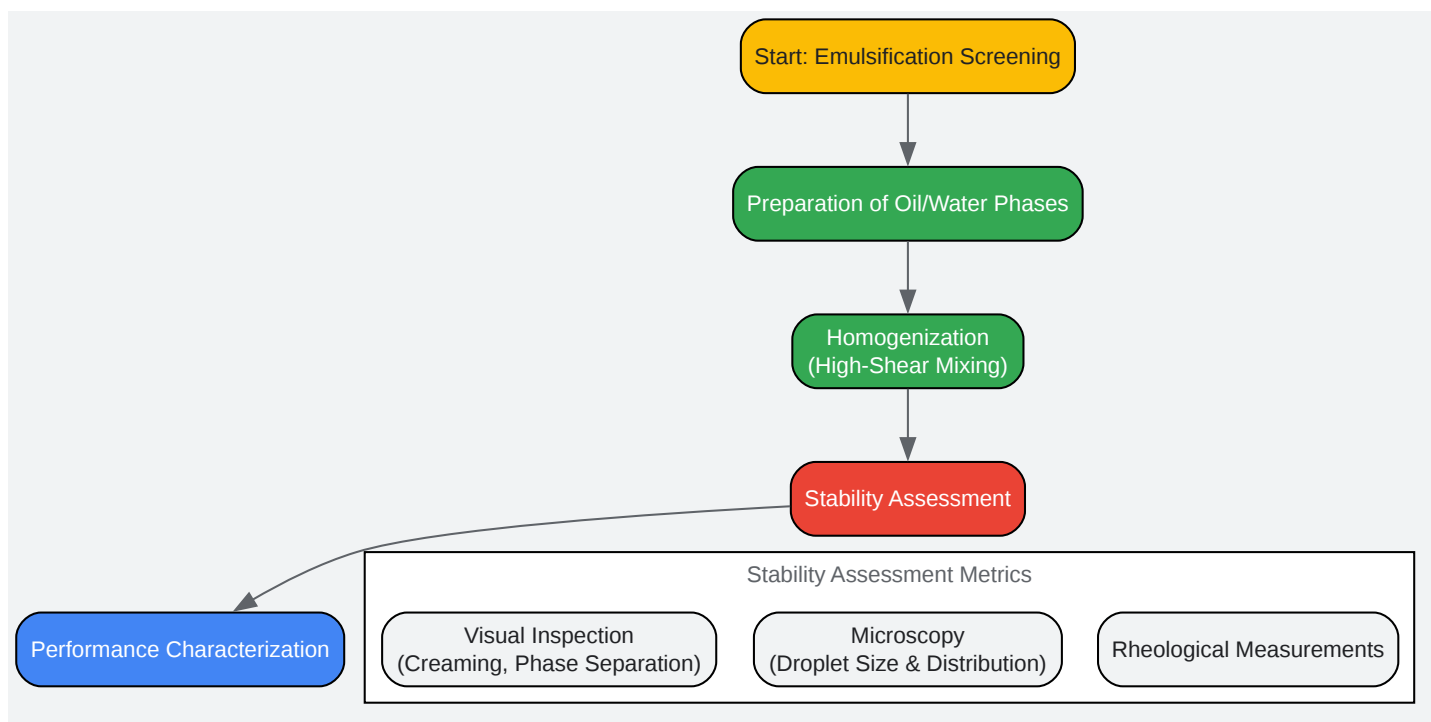
Experimental Considerations and Safety

Given the lack of direct application protocols, researchers aiming to investigate **1-Ethoxyhexane's** emulsifying properties should proceed with caution and focus on fundamental characterization.

- **Safety Data:** A Safety Data Sheet (SDS) for **1-Ethoxyhexane** is available, but it lacks specific hazard classifications and toxicological data [4]. Standard laboratory precautions for handling organic chemicals are essential, including the use of personal protective equipment (PPE) and working in a well-ventilated area [4].
- **Analytical Methods:** The mass spectrometry fragmentation pattern of **1-Ethoxyhexane** is documented, which can be used for identity confirmation and purity analysis [2]. The base peak appears at **m/z 73**, and the molecular ion peak has very low intensity at **m/z 130** [2].

Proposed Experimental Workflow

The diagram below outlines a general approach for the preliminary investigation of **1-Ethoxyhexane's** emulsifying properties.



[Click to download full resolution via product page](#)

How to Proceed with Formulation Research

Since direct data on **1-Ethoxyhexane** is limited, you may need to consult broader scientific literature or investigate structurally similar compounds.

- **Explore Similar Ethers:** Consider studying other alkyl ethers with closely related structures, as their data can provide valuable insights and a basis for comparison.
- **Focus on Non-Ionic Surfactants:** General principles for formulating with non-ionic surfactants apply. This includes determining the required **HLB value** for your target oil and testing the surfactant's stability across different pH and temperature conditions [3].
- **Empirical Screening:** Given the circumstances, designing a custom experimental screening protocol, as outlined above, is the most practical path forward to generate application-specific data.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Buy 1-Ethoxyhexane;1-propoxyhexane | 68937-66-6 [smolecule.com]
2. Buy 1-Ethoxyhexane | 5756-43-4 [smolecule.com]
3. Emulsifier for Cosmetic - Types, Uses , Benefits & Limitations [specialchem.com]
4. - 1 - Safety Data Sheet ETHOXYHEXANE [chemicalbook.com]

To cite this document: Smolecule. [1-Ethoxyhexane emulsifying properties applications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b574568#1-ethoxyhexane-emulsifying-properties-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com